

Solvent Blue 83 triarylmethane dye properties

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Compound Focus: C.I. Solvent Blue 83

CAS No.: 103220-11-7

Cat. No.: S1818684

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Core Properties of Solvent Blue 83

The table below summarizes the fundamental identified properties of **C.I. Solvent Blue 83**.

| Property Category | Details and Value |
|---------------------|---|
| CAS Registry Number | 103220-11-7 [1] [2] |
| Molecular Formula | $C_{12}H_{11}N_3$ [1] |
| Molecular Weight | 0 (Data suggests this value may be unconfirmed or requires verification) [1] |
| Molecular Structure | Identified as a triarylmethane dye [1]. One source also mentions an "anthraquinone core structure" but later clarifies that structural analysis has identified it as 1-Naphthalenemethanol, α,α-bis[4-(dimethylamino)phenyl]-4-(phenylamino) , confirming the triarylmethane classification [1]. |
| Typical Appearance | Information missing from search results |

Performance & Stability Data

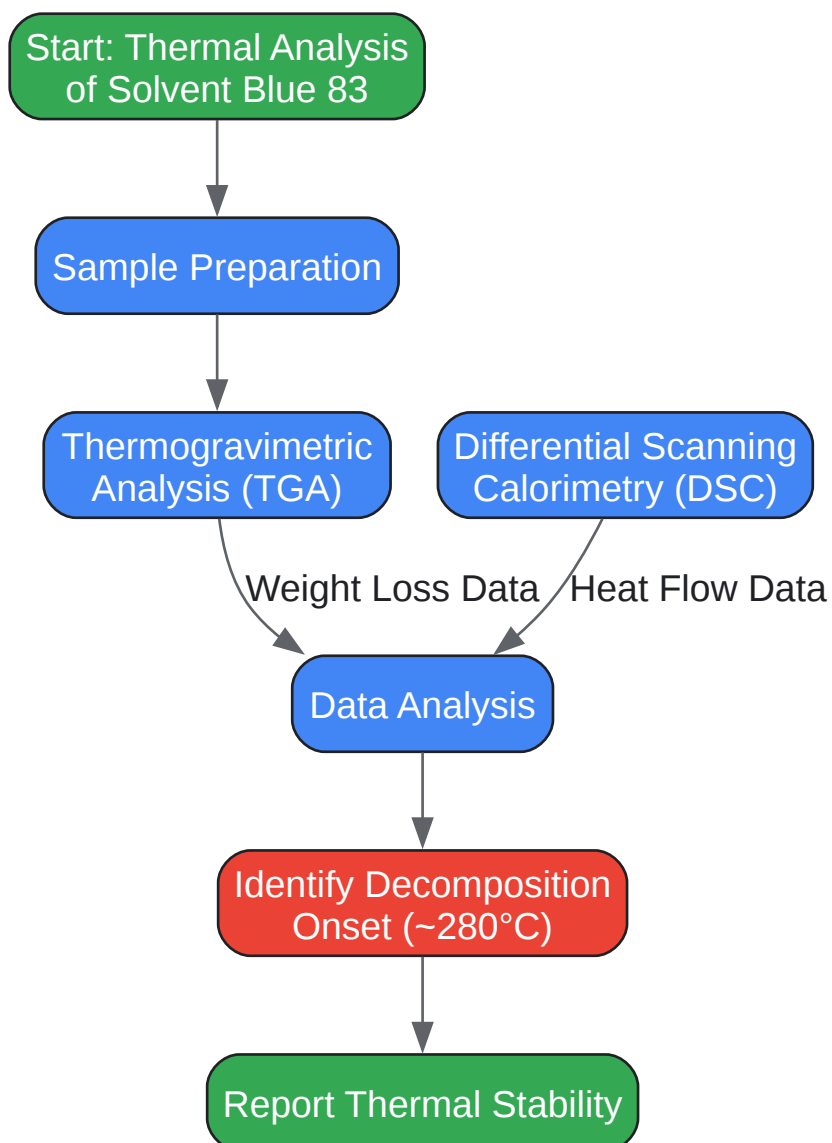
The following table outlines the key performance characteristics and stability data for Solvent Blue 83, which are critical for application selection.

| Characteristic | Performance/Stability | Notes / Test Conditions |
|-----------------|----------------------------|--|
| Heat Resistance | Up to 280°C [1] [2] | Excellent thermal stability [1] |
| Light Fastness | "Well" or "Good" [1] [2] | Qualitative assessment based on standard testing |

| **Solubility in Water** | Insoluble [1] [2] | -- | | **Chemical Stability** | Stable / No Change [2] | In 5% Sodium Carbonate and 5% Hydrochloric Acid [1] [2] |

Workflow for Thermal Stability Analysis

For a researcher, assessing the thermal stability of a compound like Solvent Blue 83 is a key experiment. The diagram below outlines a general workflow for this analysis, based on the techniques mentioned in the search results [1].



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Experimental workflow for thermal analysis of Solvent Blue 83, adapted from technical data [1].

Key Reactions & Synthesis

According to the technical data, Solvent Blue 83 undergoes several key reactions and is synthesized through a multi-step process [1].

- **Key Reactions:** The dye is subject to **electrophilic aromatic substitution** (due to electron-donating groups), **reduction reactions** (which can produce colorless compounds), and **decomposition** under extreme heat or strong oxidizing agents [1].

- **Synthesis Pathway:** The manufacturing process involves multiple stages, starting with the formation of **Naphthalenemethanol** from naphthalene derivatives, followed by **condensation reactions** with primary amines and aldehydes or ketones. The final crude product is purified via **recrystallization or chromatography** to achieve high purity [1].

Limitations and Further Research

The information available has some gaps and one key contradiction. The provided molecular formula ($C_{12}H_{11}N_3$) and molecular weight (0) seem inconsistent with the complex triarylmethane structure described [1]. Furthermore, details on suppliers are listed but without current contact information [1] [2].

To proceed with your research, you may need to:

- **Contact suppliers directly** using the company names (e.g., Nippon Kayaku, Sumitomo Chemical) as a starting point for sourcing the dye or obtaining more precise technical data sheets [2].
- **Consult specialized databases** such as SciFinder or Reaxys for verified spectral data and detailed synthetic procedures.
- **Review broader literature** on triarylmethane dyes to infer properties and handling protocols that may also apply to Solvent Blue 83.

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References

1. Buy C.I. Solvent Blue 83 | 103220-11-7 [smolecule.com]
2. Solvent Blue 83 [worlddyevaryety.com]

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